

Essential Safety and Operational Guide for Handling Belnacasan

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Compound of Interest

Compound Name: Belnacasan

Cat. No.: B1684658

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This document provides immediate, essential safety and logistical information for the handling of **Belnacasan** (also known as VX-765). It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices and proper disposal.

Hazard Identification and Safety Precautions

Belnacasan is classified as harmful if swallowed, causes skin irritation, causes serious eye irritation, and may cause respiratory irritation.^[1] Adherence to the following personal protective equipment (PPE) guidelines is mandatory.

1.1 Personal Protective Equipment (PPE)

Protection Type	Required Equipment	Specifications
Eye/Face Protection	Safety glasses with side-shields or goggles	Conforming to EN166
Skin Protection	Protective gloves	Impermeable and resistant to the product/substance/preparation
Lab coat	---	
Respiratory Protection	NIOSH/MSHA-approved respirator	Required if dust is generated
Hand Protection	Handle with gloves	Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices. Wash and dry hands.

1.2 Hazard and Precautionary Statements

Code	Statement
H302	Harmful if swallowed
H315	Causes skin irritation
H319	Causes serious eye irritation
H335	May cause respiratory irritation
P261	Avoid breathing dust/fume/gas/mist/vapors/spray
P280	Wear protective gloves/protective clothing/eye protection/face protection
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Handling, Storage, and Disposal

Proper handling and storage are crucial to maintain the integrity of **Belnacasan** and ensure a safe laboratory environment.

2.1 Handling and Storage

- **Handling:** Avoid contact with skin and eyes. Avoid formation of dust and aerosols. Provide appropriate exhaust ventilation at places where dust is formed.
- **Storage:** Keep the container tightly closed in a dry and well-ventilated place. Recommended storage temperatures are 0 - 4°C for short-term (days to weeks) and -20°C for long-term (months).^[2]

2.2 Accidental Release Measures

- **Personal Precautions:** Use personal protective equipment. Avoid dust formation. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation. Evacuate personnel to safe areas. Avoid breathing dust.
- **Environmental Precautions:** Do not let the product enter drains.
- **Methods for Cleaning Up:** Pick up and arrange disposal without creating dust. Sweep up and shovel. Keep in suitable, closed containers for disposal.

2.3 Disposal Plan

Dispose of unused or unwanted **Belnacasan** and its containers in accordance with federal, state, and local regulations. It is recommended to use a licensed professional waste disposal service.

Experimental Protocols and Data

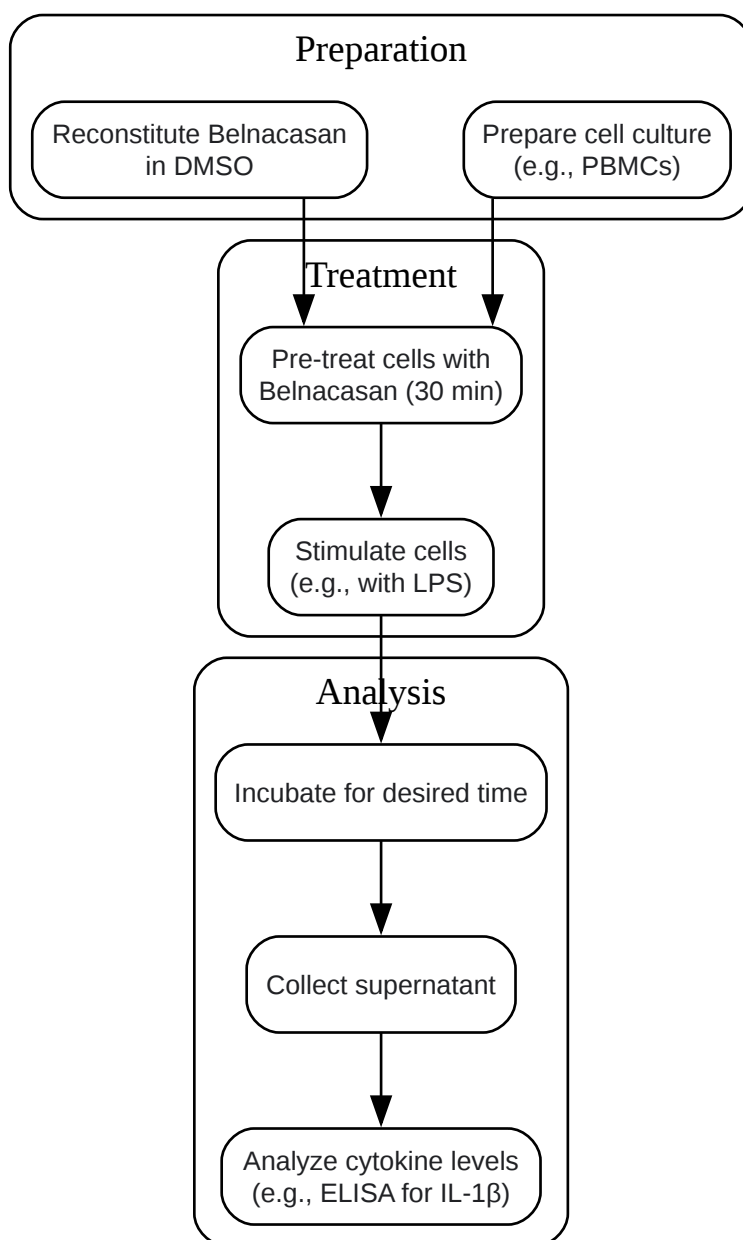
Belnacasan is a prodrug that is converted to its active form, VRT-043198, which is a potent inhibitor of caspase-1.

3.1 Quantitative Data

Parameter	Value	Target
Ki (VRT-043198)	0.8 nM	Caspase-1
IC50 (VRT-043198)	0.67 ± 0.55 µM (PBMCs), 1.9 ± 0.80 µM (Whole Blood)	IL-1β release

3.2 Experimental Workflow for In Vitro Studies

The following diagram outlines a general workflow for in vitro experiments using **Belnacasan**.

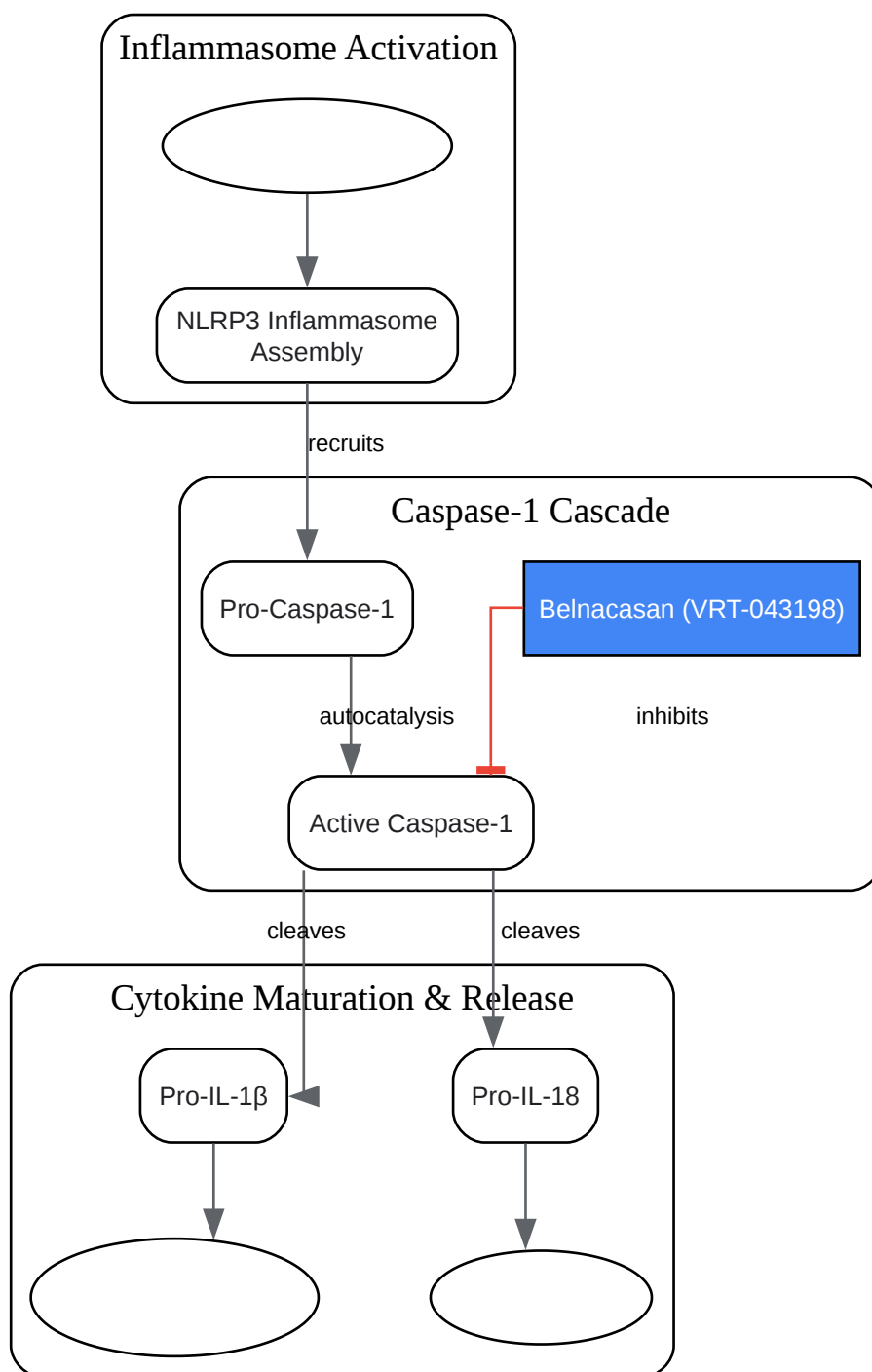


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Caption: General experimental workflow for in vitro studies with **Belnacasan**.

Signaling Pathway

Belnacasan's active form, VRT-043198, inhibits caspase-1, a key enzyme in the inflammasome pathway. This pathway is crucial for the maturation and release of pro-inflammatory cytokines IL-1 β and IL-18.



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Caption: Belnacasan inhibits Caspase-1, blocking pro-inflammatory cytokine maturation.

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References

- 1. The Inflammasome: A Caspase-1 Activation Platform Regulating Immune Responses and Disease Pathogenesis - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc/articles/PMC4111611/)]
- 2. Caspase-1: the inflammasome and beyond - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/2611611/)]
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